

What is the exact mass of Tebufenozide-d9?

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Compound of Interest

Compound Name: *Tebufenozide-d9*

Cat. No.: *B12391516*

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Technical Guide: Tebufenozide-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tebufenozide-d9**, a deuterated isotopologue of the insecticide Tebufenozide. This document summarizes its physicochemical properties, provides a detailed analytical methodology for its quantification, and explores its biological mechanism of action and metabolic fate.

Core Data Presentation

Quantitative data for **Tebufenozide-d9** and its non-deuterated counterpart are summarized in the tables below for easy comparison.

Table 1: Physicochemical Properties

Property	Tebufenozide-d9	Tebufenozide
IUPAC Name	N'-(4-ethylbenzoyl)-N-[1,1,1,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-2-yl]-3,5-dimethylbenzohydrazide	N-tert-butyl-N'-(4-ethylbenzoyl)-3,5-dimethylbenzohydrazide
Molecular Formula	C ₂₂ H ₁₉ D ₉ N ₂ O ₂	C ₂₂ H ₂₈ N ₂ O ₂
Exact Mass (Da)	361.271568854[1]	352.215078140
Monoisotopic Mass (Da)	361.271568854	352.215078140
Molecular Weight (g/mol)	361.53[2]	352.478
CAS Number	1246815-86-0	112410-23-8[3]

Experimental Protocols

Analysis of Tebufenozide-d9 by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol is adapted from established methods for the analysis of Tebufenozide in complex matrices and is suitable for the quantification of **Tebufenozide-d9**, often used as an internal standard.

1. Sample Preparation (QuEChERS Method)

The "Quick, Easy, Cheap, Effective, Rugged, and Safe" (QuEChERS) method is a streamlined procedure for the extraction of pesticide residues from food matrices.

- Extraction:
 - Homogenize 10-15 g of the sample (e.g., vegetable or fruit tissue).
 - Add an equal volume of acetonitrile.
 - Add the appropriate amount of **Tebufenozide-d9** as an internal standard.
 - Add magnesium sulfate and sodium acetate (for partitioning and to control pH).

- Shake vigorously for 1 minute and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Add a mixture of primary secondary amine (PSA) sorbent (to remove organic acids, fatty acids, and sugars), C18 sorbent (to remove nonpolar interferences), and magnesium sulfate (to remove excess water).
 - Vortex and centrifuge.
 - The resulting supernatant is ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column is suitable for separation.
 - Mobile Phase: A gradient of water with 0.1% formic acid and methanol or acetonitrile with 0.1% formic acid.
 - Flow Rate: 0.2-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS) Conditions:
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.
 - Scan Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: The precursor ion for **Tebufenozide-d9** is the protonated molecule $[M+H]^+$. Based on the known fragmentation of Tebufenozide, the following transitions are predicted for **Tebufenozide-d9**:

Table 2: Predicted MRM Transitions for **Tebufenozide-d9**

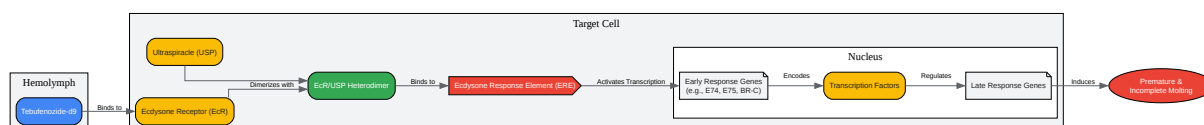
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV) - Starting Point
Tebufenozide-d9	~371.3	~297.2	15-25
Tebufenozide-d9	~371.3	~133.1	25-35

Note: The optimal collision energies should be determined empirically on the specific mass spectrometer being used.

Signaling and Metabolic Pathways

Mechanism of Action: Ecdysone Receptor Agonism

Tebufenozide acts as a nonsteroidal agonist of the ecdysone receptor (EcR), a key regulator of insect molting and development. By mimicking the natural insect molting hormone, 20-hydroxyecdysone (20E), Tebufenozide prematurely activates the ecdysone signaling cascade, leading to a lethal, incomplete molt in larval insects.

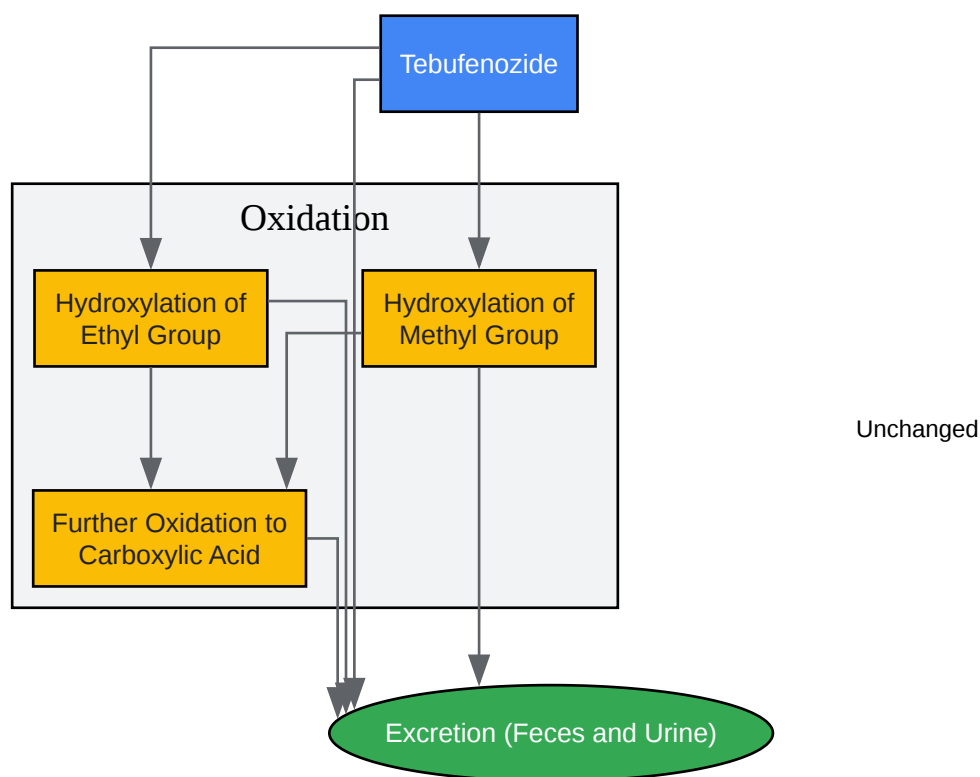


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Caption: Tebufenozide-d9 signaling pathway.

Metabolic Pathway of Tebufenozide in Rats

In vivo studies in rats have shown that Tebufenozide is metabolized primarily through oxidation of the alkyl substituents on its aromatic rings. The major metabolic transformations occur at the ethyl and methyl groups.



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Caption: Metabolic pathway of Tebufenozide.

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